2,6-Bis(dodecyloxy)benzaldehyde structural formula

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Compound of Interest	
Compound Name:	*2,6-Bis(dodecyloxy)benzaldehyde*
CAS No.:	*1198467-57-0*
Cat. No.:	*B598693*

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Technical Guide: 2,6-Bis(dodecyloxy)benzaldehyde

CAS Number: 1198467-57-0 (Isomer specific) | Formula:

| MW: 474.77 g/mol

Executive Summary

2,6-Bis(dodecyloxy)benzaldehyde is a sterically congested, electron-rich aromatic aldehyde used primarily as a building block for supramolecular scaffolds, including porphyrins, BODIPY dyes, and liquid crystals. Its structural significance lies in the two long dodecyl (

) chains at the ortho positions, which provide solubility in non-polar organic solvents and induce specific packing arrangements in the solid state (mesogenic properties).

Structural Architecture & Analysis

The molecule consists of a benzaldehyde core flanked by two dodecyloxy chains at the 2 and 6 positions. This substitution pattern creates a unique electronic and steric environment:

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- Electronic Effect: The two alkoxy groups are strong electron donors (

  -donors) to the aromatic ring, significantly increasing the electron density at the meta (3,5) and para (4) positions.

- Steric Effect: The bulky

  chains shield the aldehyde carbonyl group, potentially retarding nucleophilic attack compared to unsubstituted benzaldehyde. However, they also prevent aggregation in solution, a critical feature for synthesizing soluble porphyrins.

Molecular Specifications

Property	Value
IUPAC Name	2,6-bis(dodecyloxy)benzaldehyde
Molecular Formula	
Exact Mass	474.4073 Da
Appearance	White to off-white solid
Solubility	Soluble in , , THF, Toluene; Insoluble in Water, MeOH

Synthesis Protocol

Two primary routes exist. Route A is the industry-standard "Total Synthesis" approach starting from commodity chemicals (Resorcinol), offering high regioselectivity via directed lithiation. Route B is a direct alkylation, dependent on the availability of the expensive precursor 2,6-dihydroxybenzaldehyde.

Route A: Directed Lithiation of 1,3-Bis(dodecyloxy)benzene (Recommended)

This route utilizes the synergistic directing effect of two alkoxy groups to install the formyl group precisely at the 2-position.

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Phase 1: Synthesis of 1,3-Bis(dodecyloxy)benzene

Reagents: Resorcinol, 1-Bromododecane,

, DMF.

- Setup: Charge a 3-neck round-bottom flask with Resorcinol (1.0 eq) and

  (3.0 eq) in anhydrous DMF (0.5 M concentration).

- Addition: Add 1-Bromododecane (2.5 eq) dropwise under

  flow.

- Reaction: Heat to 80°C for 15–18 hours. Monitor by TLC (Hexane:EtOAc 9:1).

- Workup: Pour into ice water. Filter the white precipitate. Recrystallize from Ethanol/Acetone.

  - Yield Target: >85%[1]

Phase 2: Regioselective Formylation

Reagents: n-Butyllithium (n-BuLi), TMEDA, anhydrous Ether/THF, dry DMF.

- Activation: Dissolve 1,3-bis(dodecyloxy)benzene (1.0 eq) and TMEDA (1.5 eq) in anhydrous diethyl ether or THF under Argon.

- Lithiation: Cool to 0°C. Add n-BuLi (1.5 eq, 2.5M in hexanes) dropwise.

  - Mechanism:[2][3] The protons at C2 (between oxygens) and C4/6 are acidic. However, the C2 position is kinetically favored due to the "super-base" coordination with the two oxygen atoms (Directed Ortho Metalation - DOM).

- Incubation: Stir at room temperature for 3 hours to ensure complete lithiation at the C2 position.

- Formylation: Cool back to 0°C. Add anhydrous DMF (2.0 eq) dropwise. Stir for 2 hours.

- Quench: Pour into acidic ice water (dilute HCl). Extract with DCM.

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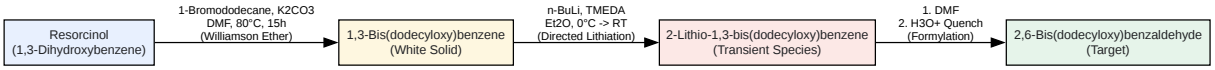
- Purification: Silica gel chromatography (Hexane:DCM gradient).



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Caption: Step-wise synthesis via directed ortho-lithiation ensuring 2,6-regioselectivity.

Characterization & Data Validation

The identity of the compound is validated by the distinct symmetry in the NMR spectra. The molecule has a

axis of symmetry passing through the aldehyde group and the C1-C4 axis.

Spectroscopic Signature

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Nucleus	Chemical Shift (, ppm)	Multiplicity	Assignment	Notes
NMR	10.54	Singlet (1H)	-CHO	Deshielded; diagnostic peak.
7.30 - 7.40	Triplet (1H)	Ar-H (C4)	Para to CHO.	
6.55	Doublet (2H)	Ar-H (C3, C5)	Meta to CHO; shielded by alkoxy.	
4.05	Triplet (4H)	-OCH -	Alpha-methylene protons.	
1.80 - 1.85	Multiplet (4H)	-OCH CH -	Beta-methylene.	
0.88	Triplet (6H)	-CH	Terminal methyls.	
NMR	189.4	C=O	Carbonyl carbon.	
161.7	Ar-C (C2, C6)	Ipso to Oxygen.		
135.5	Ar-C (C4)	Para carbon.		
114.7	Ar-C (C1)	Ipso to Carbonyl.		
104.4	Ar-C (C3, C5)	Meta carbons.		
69.0	-OCH -	Ether linkage.		

Interpretation:

- The Singlet at 10.54 ppm confirms the presence of the aldehyde.

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- The Doublet/Triplet pattern in the aromatic region (2:1 integration) confirms the 1,2,3-trisubstituted pattern with symmetry (i.e., the 2 and 6 positions are identical).

Applications in Materials Science

This aldehyde is a "privileged intermediate" for synthesizing meso-substituted macrocycles.

Porphyrin Synthesis (Lindsey Method)

Reaction with pyrrole and

yields meso-tetrakis(2,6-bis(dodecyloxy)phenyl)porphyrin. The bulky 2,6-chains prevent

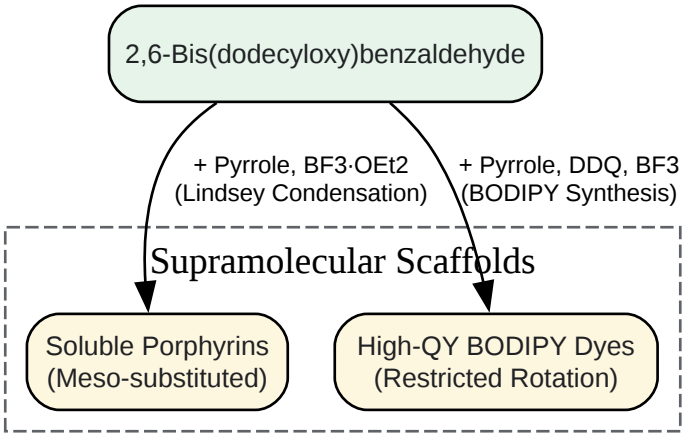
-

stacking, rendering the resulting porphyrin highly soluble and preventing aggregation-induced quenching (ACQ).

BODIPY Dyes

Condensation with pyrrole followed by oxidation and complexation with

yields BODIPY cores. The 2,6-substitution locks the rotation of the meso-aryl ring, increasing the fluorescence quantum yield.



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Caption: Synthetic utility in generating soluble optoelectronic materials.

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Safety & Handling (MSDS Highlights)

- Hazards: Causes skin irritation (H315), serious eye irritation (H319).
- Handling:
  - n-BuLi: Pyrophoric. Handle strictly under inert atmosphere (Argon/Nitrogen). Use dry syringes and needles.
  - 1-Bromododecane: Toxic to aquatic life with long-lasting effects. Avoid release to the environment.
- Storage: Store under inert gas at 2-8°C. Aldehydes can oxidize to carboxylic acids (benzoic acid derivatives) upon prolonged exposure to air.

References

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